

# An In-depth Technical Guide to the Synthesis of Benzyltrimethylammonium Tribromide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

Cat. No.: *B8807881*

[Get Quote](#)

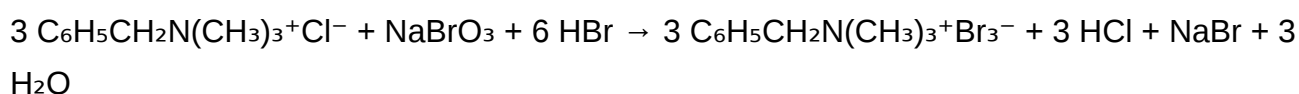
This guide provides a comprehensive overview of the synthesis of **benzyltrimethylammonium tribromide** (BTMA Br<sub>3</sub>), a versatile and stable brominating agent. The content is tailored for researchers, scientists, and professionals in drug development, offering detailed experimental protocols and quantitative data to ensure reproducibility and understanding of the synthesis process.

## Introduction

**Benzyltrimethylammonium tribromide** is a solid, orange crystalline compound that serves as a safer and more convenient alternative to liquid bromine for various chemical transformations. [1][2] Its applications in organic synthesis are extensive, including the bromination of aromatic compounds, alkenes, and ketones, as well as mild oxidation of alcohols and ethers. [3][4][5] This document outlines a reliable and efficient protocol for its preparation in a laboratory setting.

## Reaction Scheme

The synthesis of **benzyltrimethylammonium tribromide** is typically achieved through the reaction of benzyltrimethylammonium chloride with sodium bromate and hydrobromic acid in an aqueous solution. [1][3][4] The overall reaction is as follows:



An alternative method involves the direct reaction of benzyltrimethylammonium chloride with bromine in dichloromethane.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative data from a representative synthesis protocol.<sup>[1]</sup> This allows for a quick assessment of the reaction's stoichiometry and efficiency.

Reactant/Product	Molecular Formula	Molecular Weight (g/mol)	Amount (g)	Moles (mmol)	Molar Ratio
Benzyltrimethylammonium Chloride	C <sub>10</sub> H <sub>16</sub> ClN	185.69	11.1	60	2
Sodium Bromate	NaBrO <sub>3</sub>	150.89	4.5	30	1
Hydrobromic Acid (47%)	HBr	80.91	-	180	6
Product					
Benzyltrimethylammonium Tribromide	C <sub>10</sub> H <sub>16</sub> Br <sub>3</sub> N	389.96	18.2	46.7	-
Yield: 78%					
Melting Point: 100-101 °C					

## Detailed Experimental Protocol

This protocol is based on a well-established method for the synthesis of **benzyltrimethylammonium tribromide**.<sup>[1]</sup>

Materials:

- Benzyltrimethylammonium chloride (11.1 g, 60 mmol)
- Sodium bromate (4.5 g, 30 mmol)
- Hydrobromic acid (47%)
- Water (100 ml)
- Dichloromethane (200 ml)
- Magnesium sulfate
- Diethyl ether

Procedure:

- **Reaction Setup:** In a suitable flask, dissolve benzyltrimethylammonium chloride (11.1 g) and sodium bromate (4.5 g) in 100 ml of water.
- **Addition of Hydrobromic Acid:** While stirring the solution at room temperature, slowly add 47% hydrobromic acid (180 mmol). A solid precipitate will form.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with dichloromethane (4 x 50 ml).
- **Drying:** Combine the organic layers and dry over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter off the magnesium sulfate and remove the dichloromethane under reduced pressure using a rotary evaporator.
- **Recrystallization:** Recrystallize the resulting orange solid from a 10:1 mixture of dichloromethane and diethyl ether.
- **Isolation and Drying:** Collect the orange crystals by filtration and dry them in a vacuum desiccator.

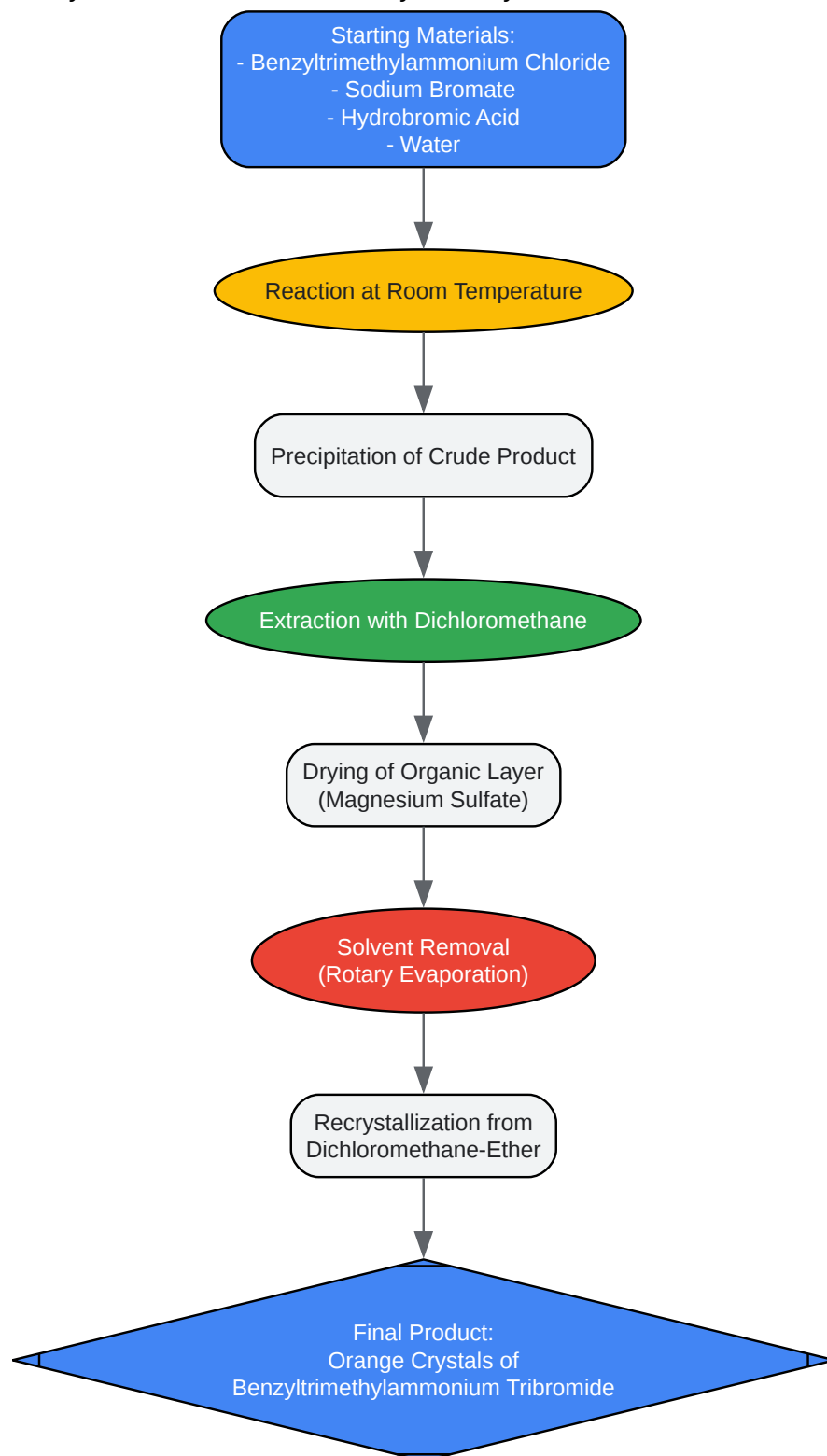
**Characterization:** The final product should be an orange crystalline solid with a melting point of 100-101 °C.[1] Elemental analysis should conform to the calculated values for C<sub>10</sub>H<sub>16</sub>NBr<sub>3</sub>: C,

30.80%; H, 4.14%; N, 3.59%; Br, 61.47%.[\[1\]](#)

## Logical Workflow for Synthesis

The following diagram illustrates the logical progression of the synthesis protocol, from the initial reactants to the final, purified product.

## Synthesis Workflow for Benzyltrimethylammonium Tribromide

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. academic.oup.com [academic.oup.com]
- 2. Benzyltrimethylammonium Tribromide [oakwoodchemical.com]
- 3. Benzyltrimethylammonium tribromide | 111865-47-5 [chemicalbook.com]
- 4. Benzyltrimethylammonium Tribromide [jstage.jst.go.jp]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Synthesis of Benzyltrimethylammonium Tribromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8807881#benzyltrimethylammonium-tribromide-synthesis-protocol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)